

common issues and solutions for Deltasol electromechanical relays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Deltasol*

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Technical Support Center: Deltasol Electromechanical Relays

This guide provides troubleshooting information and frequently asked questions for researchers, scientists, and drug development professionals utilizing equipment with **Deltasol** electromechanical relays.

Frequently Asked Questions (FAQs)

Q1: What are the primary functions of the electromechanical relays in **Deltasol** controllers?

A1: The electromechanical relays in **Deltasol** controllers are primarily responsible for switching connected components such as pumps and valves on and off.^[1] Some controllers feature semiconductor relays for pump speed control, while others use electromechanical relays for simple on/off functions.^{[1][2]} These relays operate in either an automatic mode, controlled by the system's sensors and programming, or a manual mode for direct user control and testing.^{[1][3]}

Q2: How can I manually test the function of a specific relay?

A2: Most **Deltasol** controllers provide a manual operation mode to test individual relays.^{[1][3]} To access this, navigate to the "Manual Operation" or "MAN" setting in the controller's menu. From there, you can select the desired relay and switch its state between "Off", "Auto", and

"On".^[1]^[3] This is useful for diagnosing whether a connected component (like a pump) is functioning correctly.

Q3: What does a flashing red control lamp on my **Deltasol** controller indicate?

A3: A flashing red control lamp on a **Deltasol** controller signals a system malfunction.^[1] This could be due to a variety of issues, including sensor faults or problems with the connected components. The controller's display may provide more specific error codes or symbols to help pinpoint the exact cause of the fault.^[4]

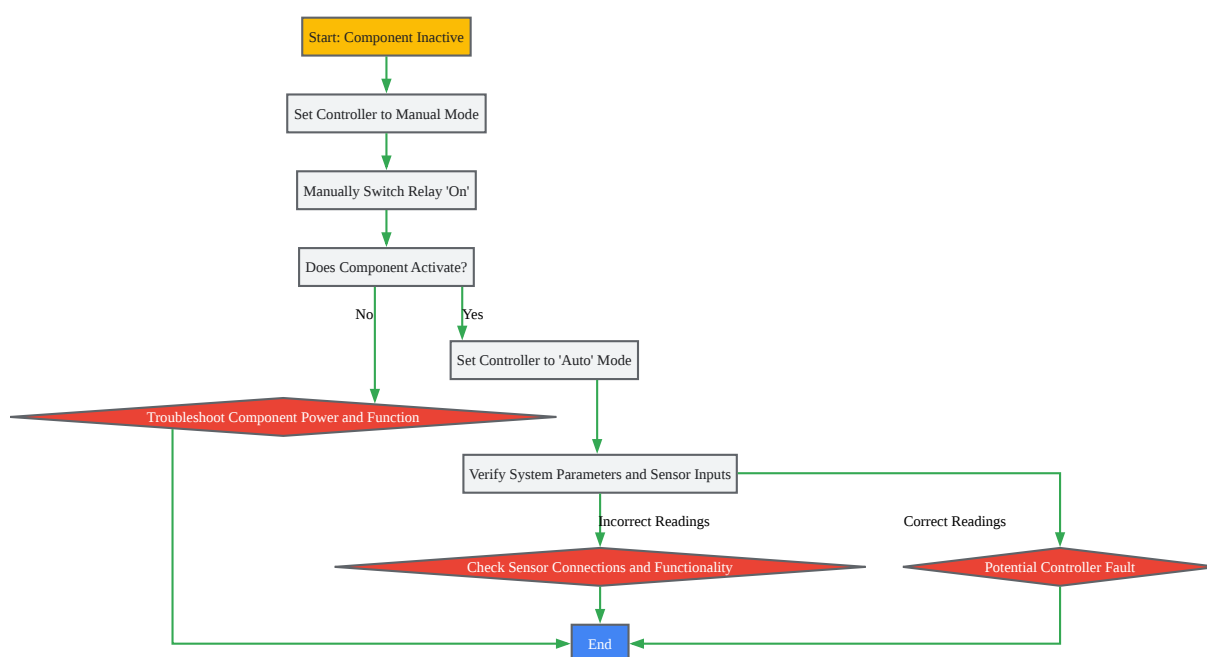
Q4: My relay appears to be "sticking" in the "on" position, even when the controller indicates it should be off. What could be the cause?

A4: A "sticking" relay can be a mechanical issue within the relay itself or a problem with the controller's driver circuit.^[5] One user reported that tapping the relay resolved the issue temporarily, suggesting a mechanical problem.^[5] However, if the relay re-engages immediately after a power cycle, it could indicate that the controller is still instructing it to be on due to a faulty sensor reading or an issue with the internal logic.^[5]

Troubleshooting Guides

Issue 1: Connected Component (e.g., Pump, Valve) is Not Activating

This troubleshooting guide follows a logical progression to identify the source of the problem when a component connected to a relay is not turning on.



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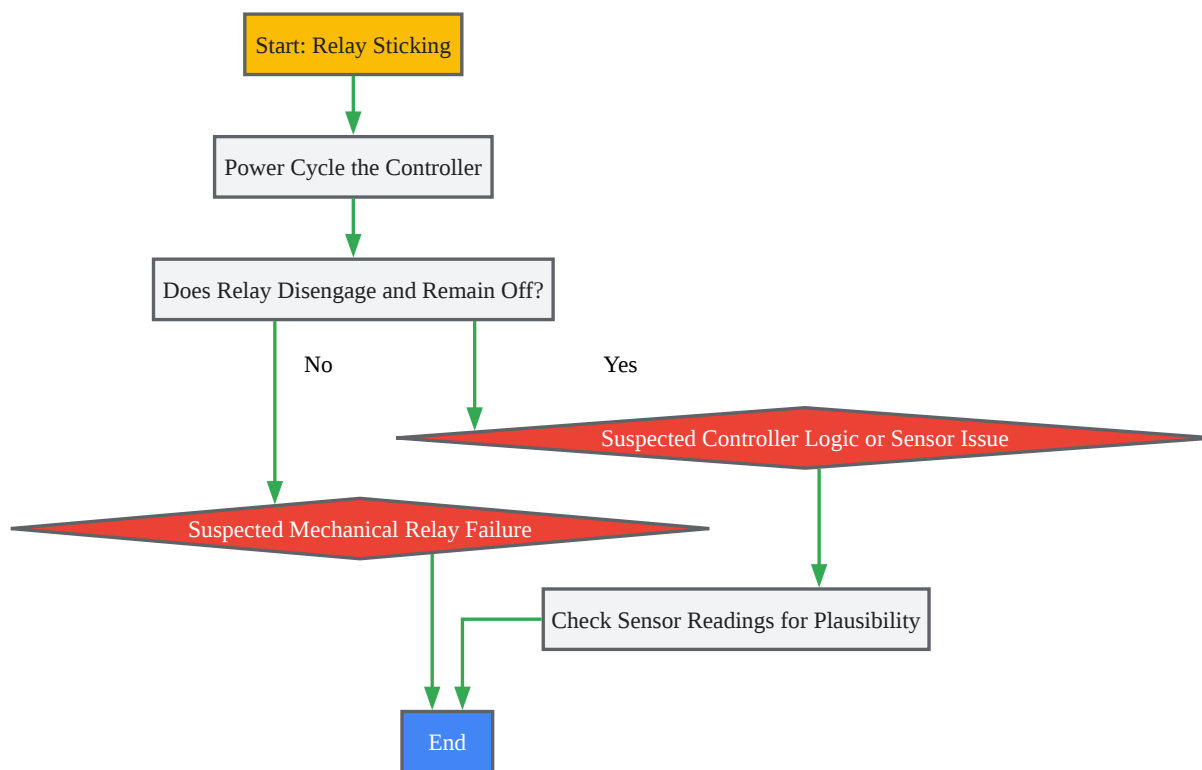
Component Activation Troubleshooting Workflow

Experimental Protocol:

- Enter Manual Mode: Access the controller's menu and select the manual operation mode.[\[1\]](#)
[\[3\]](#)
- Activate Relay: Select the specific relay connected to the non-functioning component and switch it to the "On" position.[\[1\]](#)
- Observe Component: Check if the component (e.g., pump) activates.
 - If Yes: The relay and the component are likely functioning correctly. The issue may lie with the automatic control logic. Proceed to step 4.
 - If No: The problem is likely with the component itself or its wiring. Check the component's power supply and connections.
- Return to Automatic Mode: Set the relay back to "Auto" mode.
- Verify System Parameters: Check the controller's settings, such as temperature differentials and setpoints, to ensure they are configured correctly for the desired operation.
- Inspect Sensor Data: Monitor the sensor readings on the controller's display. Inaccurate or erratic sensor data can prevent the controller from activating the relay. If sensor readings are suspect, inspect the sensor wiring and the sensor itself.

Issue 2: Relay Does Not Disengage (Sticking)

This guide helps to determine the cause of a relay that remains active when it should be off.



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Relay Sticking Troubleshooting Workflow

Experimental Protocol:

- **Power Cycle:** Turn off the main power to the **Deltasol** controller, wait for a few seconds, and then turn it back on.
- **Observe Relay State:** After the controller reinitializes, check if the relay in question is now off.

- If it remains on: This strongly suggests a mechanical failure within the relay. The contacts may be welded together.[\[5\]](#)
- If it turns off initially but then turns back on: This indicates the controller is commanding the relay to be on. Proceed to the next step.
- Verify Sensor Inputs: Check the readings of the sensors that control the logic for that relay. For example, if a pump is running continuously, check the collector and storage tank temperatures to see if the differential is within the activation range. A faulty sensor providing incorrect readings can cause the controller to keep the relay energized.

Technical Data Summary

For detailed specifications, always refer to the user manual for your specific **Deltasol** controller model. The following table provides a general overview of relay specifications found in common models.

Specification	Deltasol BS Series	Deltasol C/4	Deltasol E
Relay Type	Semiconductor and/or Electromechanical [2]	Semiconductor and Electromechanical [4]	Electromechanical and Dry Contact [1]
Manual Operation	Yes [2]	Yes [4]	Yes [1]
Minimum Load (Semiconductor)	20 W [2] [6]	20 W [4]	20 W (for R1-R3) [1]
Fuse	T4A [2]	T2A [4]	T4A [1]

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- To cite this document: BenchChem. [common issues and solutions for Deltasol electromechanical relays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594966#common-issues-and-solutions-for-deltasol-electromechanical-relays]

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